

Essential Safety and Logistical Information for Handling Hexacyanocobaltate (III)

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Compound of Interest

Compound Name: Hexacyanocobaltate (III)

Cat. No.: B231229

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides immediate and essential safety protocols, operational guidance, and disposal plans for **Hexacyanocobaltate (III)**, ensuring a secure laboratory environment.

Chemical Identifier:

- Name: Potassium **Hexacyanocobaltate (III)**
- Synonyms: Potassium cobalticyanine, Cobalt potassium cyanine, Tripotassium hexacyanocobaltate[1][2]
- CAS Number: 13963-58-1[1][2]

Hazard Identification and Health Effects

Hexacyanocobaltate (III) is a hazardous substance that requires careful handling.[3] It is harmful if swallowed, inhaled, or absorbed through the skin.[1][3][4] The material may cause irritation to the skin, eyes, and respiratory tract.[1] It is also classified as a cancer suspect agent and a skin sensitizer.[1][4] Contact with acids can liberate highly toxic hydrogen cyanide gas.[3]

Potential Health Effects:

- Inhalation: Harmful if inhaled, may cause respiratory tract irritation.[1]

- Skin Contact: Harmful if absorbed through the skin, may cause skin irritation and sensitization.[1][3][4]
- Eye Contact: May cause eye irritation.[1]
- Ingestion: Harmful if swallowed, may cause irritation of the digestive tract.[1]
- Chronic Exposure: Classified as a Group 2B carcinogen (possibly carcinogenic to humans) by IARC.[3]

Occupational Exposure Limits

Adherence to established occupational exposure limits is critical to minimize health risks.

Jurisdiction	Component	Limit Value	Type
ACGIH	Cobalt and inorganic compounds, as Co	0.02 mg/m ³	TWA
NIOSH	Cyanides, as CN	5 mg/m ³	Ceiling
OSHA	Cyanides, as CN	5 mg/m ³	TWA

Source: PubChem CID 159709, Santa Cruz Biotechnology MSDS. TWA (Time-Weighted Average), Ceiling (should not be exceeded at any time).

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Hexacyanocobaltate (III)** to prevent exposure.

- Eye and Face Protection: Chemical safety goggles and a face shield should be worn where there is a potential for splashes or dust.[5][6][7]
- Skin Protection:
 - A lab coat or chemical-resistant apron is required.[5][8]
 - Wear impervious gloves, such as nitrile or neoprene. Double gloving is recommended.[5][6][9] Always check gloves for tears or leaks before use.[6]

- Respiratory Protection: All handling of solid **Hexacyanocobaltate (III)** that may generate dust, and any reactions that could produce hydrogen cyanide gas, must be conducted in a certified chemical fume hood.[1][6][10] If a fume hood is not available or insufficient, a NIOSH-approved respirator with appropriate cartridges for cyanides and dusts should be used.
- Footwear: Closed-toe shoes must be worn in the laboratory.[5]

Experimental Protocol: Safe Handling of Hexacyanocobaltate (III)

This protocol outlines the essential steps for the safe handling of **Hexacyanocobaltate (III)** in a laboratory setting.

1. Preparation and Planning:

- Review the Safety Data Sheet (SDS) for Potassium **Hexacyanocobaltate (III)** before starting any work.[8]
- Establish a designated work area within a certified chemical fume hood.[5][6] Clearly label the area with a warning sign for cyanide compounds.[5]
- Ensure that an emergency eyewash station and safety shower are accessible and have been recently tested.[1][5]
- Never work alone when handling cyanide compounds. A "buddy system" ensures that someone is available to provide aid in case of an emergency.[6]
- Keep acids and strong oxidizing agents away from the designated work area to prevent the release of hydrogen cyanide gas.[1][2]

2. Handling and Use:

- Don the appropriate PPE as outlined above.
- When weighing the solid compound, perform this task within the chemical fume hood to minimize dust inhalation.[10] If the balance cannot be placed inside the hood, tare a sealed container, add the chemical inside the hood, seal the container, and then weigh it.[10]
- When preparing solutions, add the solid **Hexacyanocobaltate (III)** to the solvent slowly.
- Handle all transfers and manipulations of the compound and its solutions within the fume hood.

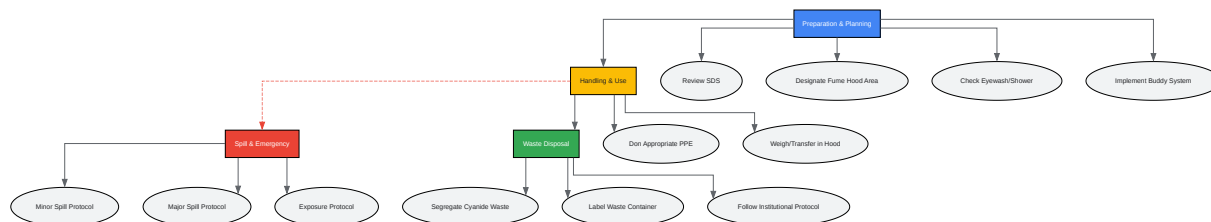
3. Spill and Emergency Procedures:

- Minor Spill (within fume hood):
- Wearing appropriate PPE, clean up the spill using absorbent pads for liquids or by carefully sweeping up solids to avoid generating dust.[10]
- Wipe the area with a pH 10 buffer solution, followed by a freshly prepared 10% bleach solution, and then a final water rinse.[5][9]
- Collect all cleanup materials in a sealed, labeled hazardous waste container.[10]
- Major Spill (outside fume hood):
- Evacuate the area immediately and alert others.[6]
- Close the laboratory doors and prevent entry.
- Contact your institution's emergency response team (e.g., Environmental Health & Safety).
- Exposure:
- Skin: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[1][5]
- Eyes: Immediately flush eyes with water for at least 15 minutes at an emergency eyewash station.[1][5]
- Inhalation: Move the affected person to fresh air immediately.[1]
- Ingestion: Do not induce vomiting. If the person is conscious, give 2-4 cups of milk or water. [1]
- In all cases of exposure, seek immediate medical attention and provide the SDS to the medical personnel.[1][8]

4. Waste Disposal:

- All waste containing **Hexacyanocobaltate (III)**, including contaminated PPE, glassware, and solutions, must be disposed of as hazardous waste.[3][5]
- Segregate cyanide-containing waste into dedicated, clearly labeled, and sealed containers. [5] Do not mix with other waste streams, especially acidic waste.
- Follow your institution's specific procedures for hazardous waste pickup and disposal.

Safe Handling Workflow



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Caption: Workflow for the safe handling of **Hexacyanocobaltate (III)**.

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